Application Note & Protocol: Quantification of Myricetin 3-rhamnoside by HPLC-MS

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Compound of Interest

Compound Name: *Myricetin 3-rhamnoside*

Cat. No.: *B8798848*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Myricetin 3-rhamnoside, also known as myricitrin, is a naturally occurring flavonoid glycoside found in various plants.[1] It belongs to the flavonol subclass of flavonoids and is of significant scientific interest due to its potential antioxidant, anti-inflammatory, and antitumor properties.[2] Accurate quantification of **Myricetin 3-rhamnoside** in different matrices, such as plant extracts and biological fluids, is crucial for phytochemical analysis, quality control of herbal products, and pharmacokinetic studies. This document provides a detailed High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) method for the quantification of **Myricetin 3-rhamnoside**.

Experimental Protocols

Materials and Reagents

- **Myricetin 3-rhamnoside** standard (≥95% purity)
- Internal Standard (IS), e.g., Kaempferol or Rutin

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- HPLC grade acetonitrile, methanol, and water[3]
- Formic acid (LC-MS grade)[4]
- Syringe filters (0.22 µm or 0.45 µm PTFE)[5]
- Blank matrix (e.g., plasma, plant extract) for calibration standards and quality controls.

Standard and Sample Preparation

2.1. Preparation of Standard Solutions

- Stock Standard Solution (e.g., 1 mg/mL): Accurately weigh 10 mg of **Myricetin 3-rhamnoside** standard and dissolve it in 10 mL of methanol in a volumetric flask. Sonicate if necessary to ensure complete dissolution.[3]
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase or a suitable solvent (e.g., methanol:water, 1:1 v/v) to achieve concentrations for the calibration curve (e.g., 1, 5, 10, 50, 100, 250, 500 ng/mL).
- Internal Standard (IS) Stock and Working Solutions: Prepare a stock solution of the IS (e.g., 1 mg/mL in methanol). Dilute the stock to a working concentration (e.g., 100 ng/mL) with the mobile phase.

2.2. Sample Preparation (General Protocol)

The optimal extraction method may vary depending on the sample matrix.

- Plant Material:
  - Accurately weigh about 1.0 g of the dried, powdered plant material.[3]
  - Add a suitable extraction solvent (e.g., 50 mL of 70% methanol in water).
  - Sonication or vortexing can be used to enhance extraction efficiency.
  - Centrifuge the mixture to pellet solid debris.

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- Collect the supernatant and filter it through a 0.45 µm syringe filter into an HPLC vial before injection.[3]

- Plasma Samples (for pharmacokinetic studies):
  - To 100 µL of plasma, add the internal standard.
  - Perform a protein precipitation by adding a solvent like acetonitrile or methanol (e.g., 3 volumes of solvent to 1 volume of plasma).
  - Vortex the mixture vigorously.
  - Centrifuge at high speed (e.g., 12,000 rpm for 10 min) to pellet the precipitated proteins.[6]
  - Transfer the supernatant to a clean tube, evaporate to dryness under a gentle stream of nitrogen, and reconstitute in the mobile phase.
  - Filter the reconstituted solution through a 0.22 µm syringe filter into an HPLC vial.

HPLC-MS Analysis

3.1. Chromatographic Conditions

- HPLC System: A standard HPLC or UPLC system.
- Column: A C18 reversed-phase column is commonly used (e.g., Acquity UPLC BEH C18, 2.1×50 mm, 1.7 µm or Gemini C18, 150 × 4.6 mm, 3 µm).[2][4]
- Mobile Phase: A gradient elution using water (A) and acetonitrile (B), both acidified with 0.1% formic acid, is typical.[4][5]
  - Example Gradient: Start with a low percentage of acetonitrile (e.g., 5-10% B), increase to a higher percentage (e.g., 80-95% B) over several minutes to elute the analyte, and then return to the initial conditions to re-equilibrate the column.[4][5]
- Flow Rate: Dependent on the column dimensions (e.g., 0.4 mL/min for a 2.1 mm ID column).[7]

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- Column Temperature: Maintained at a constant temperature, for example, 30 °C.[7]
- Injection Volume: Typically 1-10 µL.[7]

3.2. Mass Spectrometry Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer is ideal for quantitative analysis.
- Ionization Mode: Electrospray Ionization (ESI) in negative mode is commonly used for flavonoids.[2][6]
- Detection Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.
- MRM Transitions:
  - **Myricetin 3-rhamnoside**: The precursor ion will be the deprotonated molecule $[M-H]^-$. For **Myricetin 3-rhamnoside** ($C_{21}H_{20}O_{12}$), the molecular weight is approximately 464.38 g/mol , so the precursor ion will be at m/z 463.[1] The product ion will correspond to the myricetin aglycone after the loss of the rhamnose moiety, which would be at m/z 317 or 316.[8]
  - Internal Standard (e.g., Kaempferol): Precursor ion $[M-H]^-$ at m/z 285, with a characteristic product ion.
- Typical MS Parameters:
  - Capillary Voltage: ~3.0 kV[5]
  - Cone Voltage: ~40 V[5]
  - Source Temperature: ~120 °C[5]
  - Desolvation Temperature: ~300 °C[5]
  - Gas Flows (Cone and Desolvation): Optimized for the specific instrument.[5]

Data Presentation

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Method Validation Parameters

The developed HPLC-MS method should be validated for its intended purpose. Key validation parameters are summarized in the table below. The values are representative and should be established for each specific application.

Parameter	Typical Range/Value	Reference
Linearity Range	1 - 1000 ng/mL	[2]
Correlation Coefficient (r^2)	> 0.99	[9]
Limit of Detection (LOD)	0.03 - 0.5 ng/mL	[10]
Limit of Quantification (LOQ)	0.1 - 1.5 ng/mL	[7][10]
Accuracy (% Recovery)	85 - 115%	[2][9]
Precision (%RSD)	< 15%	[2]

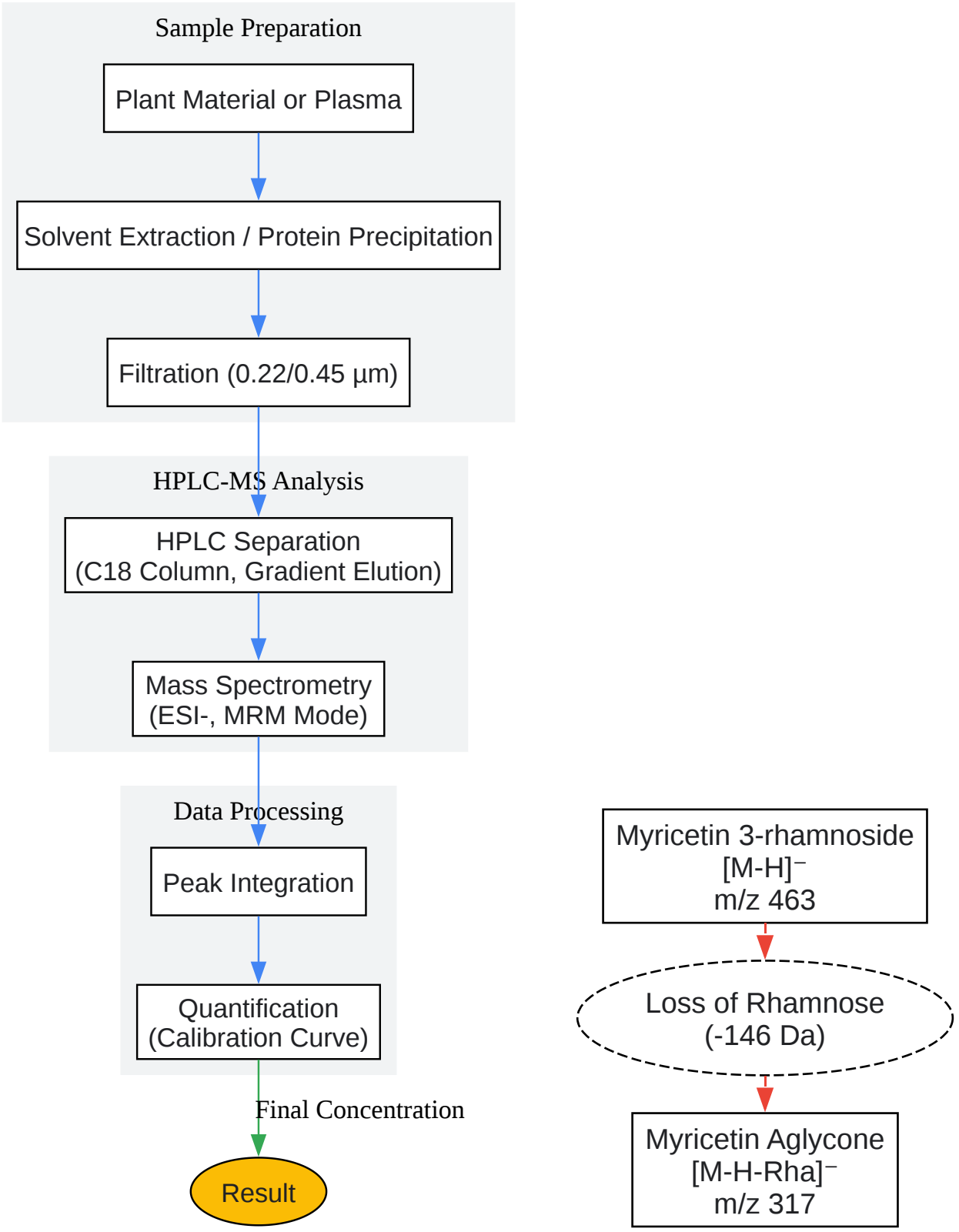
Quantitative Data Summary

This table is an example of how to present quantitative results for **Myricetin 3-rhamnoside** in different samples.

Sample ID	Matrix	Concentration (ng/mL or µg/g)	%RSD (n=3)
Sample A	Plant Extract	254.3	3.5
Sample B	Plant Extract	189.7	4.1
Sample C	Plasma (1h post-dose)	88.2	5.2
Sample D	Plasma (4h post-dose)	23.5	6.8

Mandatory Visualization

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